

# Proper Disposal of ent-Ritonavir: A Guide for Laboratory Professionals

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *ent-Ritonavir*

Cat. No.: *B15354699*

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For researchers, scientists, and drug development professionals, the proper handling and disposal of chemical reagents are paramount to ensuring laboratory safety and environmental protection. This document provides essential, immediate safety and logistical information for the proper disposal of **ent-Ritonavir**, the enantiomer of the antiretroviral drug Ritonavir. Given that enantiomers possess identical chemical and physical properties, the disposal procedures for **ent-Ritonavir** are the same as those for Ritonavir.

## Safety First: Handling ent-Ritonavir

Before initiating any disposal procedures, it is crucial to be aware of the hazards associated with **ent-Ritonavir**. According to safety data sheets (SDS), Ritonavir is harmful if swallowed, causes serious eye irritation, is a suspected carcinogen, and is suspected of damaging fertility or the unborn child[1]. Therefore, appropriate personal protective equipment (PPE) must be worn at all times when handling this compound. This includes, but is not limited to:

- **Gloves:** Chemical-resistant gloves.
- **Eye Protection:** Safety glasses with side shields or goggles.
- **Lab Coat:** A standard laboratory coat.
- **Respiratory Protection:** A NIOSH-approved respirator may be necessary if handling the powder outside of a certified chemical fume hood.

## Waste Characterization: Is ent-Ritonavir a Hazardous Waste?

Under the Resource Conservation and Recovery Act (RCRA), a waste is considered hazardous if it is specifically listed by the Environmental Protection Agency (EPA) or if it exhibits certain hazardous characteristics (ignitability, corrosivity, reactivity, or toxicity)[2][3]. While Ritonavir is not specifically found on the EPA's "P" or "U" lists of hazardous wastes, its known toxicological properties warrant a conservative approach[4][5][6]. Therefore, it is recommended that all waste containing **ent-Ritonavir** be managed as a hazardous waste.

The generator of the waste is ultimately responsible for making a proper waste determination[4]. This typically involves a thorough review of the SDS and may include analytical testing if the waste characteristics are unknown.

## Quantitative Data for ent-Ritonavir

For quick reference, the following table summarizes key quantitative data for Ritonavir.

Property	Value	Source(s)
LD50 (Oral, Rat)	>2,500 mg/kg	[7]
Molecular Formula	C37H48N6O5S2	[8]
Molecular Weight	720.95 g/mol	[8]
Solubility in DMSO	>10 mM	
log Pow	6.27	
Physical State	Crystalline solid	

## Step-by-Step Disposal Procedures for ent-Ritonavir in a Laboratory Setting

The following procedures provide a clear, step-by-step guide for the safe disposal of **ent-Ritonavir** waste generated in a research laboratory.

## 1. Waste Segregation and Collection:

- Solid Waste:
  - Place all solid waste contaminated with **ent-Ritonavir** (e.g., weighing papers, contaminated gloves, pipette tips) into a designated, leak-proof hazardous waste container.
  - The container must be clearly labeled as "Hazardous Waste" and should also list the chemical name "**ent-Ritonavir**."
- Liquid Waste:
  - Collect all liquid waste containing **ent-Ritonavir** (e.g., unused solutions, solvents used for cleaning) in a separate, compatible, and clearly labeled hazardous waste container.
  - The label should read "Hazardous Waste" and specify the contents, including "**ent-Ritonavir**" and any solvents present.
- Sharps Waste:
  - Any sharps contaminated with **ent-Ritonavir** (e.g., needles, broken glass) must be placed in a puncture-resistant sharps container that is also labeled as hazardous waste.

## 2. Spill Decontamination:

In the event of a spill, immediate and proper cleanup is essential to prevent exposure and environmental contamination.

- Evacuate and Secure the Area: Alert others in the vicinity and restrict access to the spill area.
- Don Appropriate PPE: At a minimum, this should include double gloves, a lab coat, and eye protection. For larger spills, respiratory protection may be necessary.
- Contain the Spill:
  - For liquid spills, cover with an absorbent material (e.g., spill pads, vermiculite).

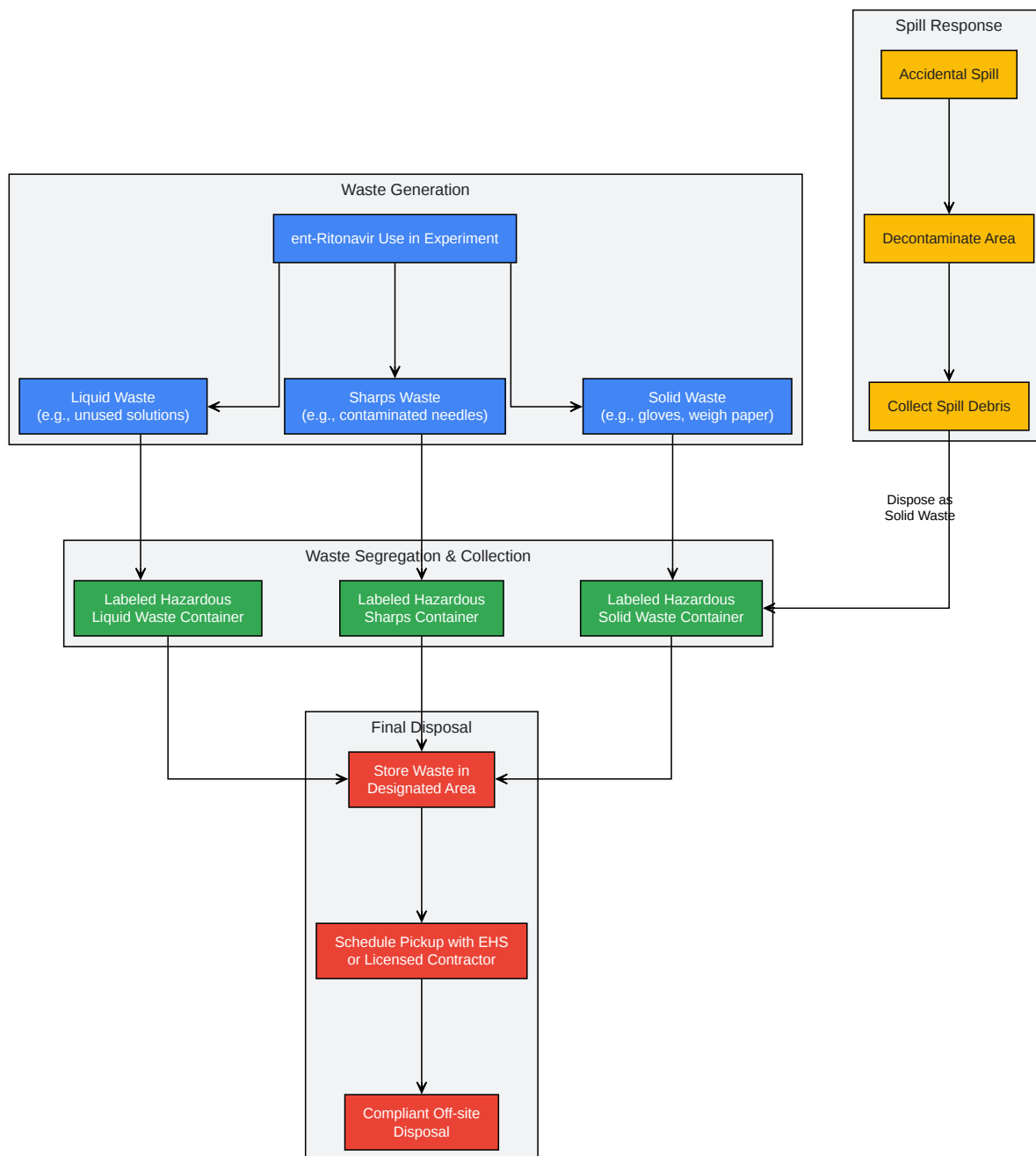
- For solid spills, gently cover with a damp paper towel to avoid raising dust.
- Clean the Area:
  - Carefully collect all contaminated materials and place them in the designated hazardous waste container.
  - Clean the spill area with a suitable laboratory detergent and water.
  - Follow with a final rinse with water.
- Dispose of Contaminated Materials: All materials used for cleanup, including PPE, must be disposed of as hazardous waste.

### 3. Final Disposal:

- All hazardous waste must be disposed of through your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal contractor.
- Ensure that all waste containers are securely sealed and properly labeled before scheduling a pickup.
- Never dispose of **ent-Ritonavir** waste down the drain or in the regular trash.

## Disposal Workflow Diagram

The following diagram illustrates the logical workflow for the proper disposal of **ent-Ritonavir** waste in a laboratory setting.



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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)